

Solubility Profile of N-Boc-D-phenylalanine Methyl Ester: A Technical Guide

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Compound of Interest

Compound Name: *Boc-D-phenylalanine methyl ester*

Cat. No.: *B1269909*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **N-Boc-D-phenylalanine methyl ester** in various organic solvents. Due to the limited publicly available quantitative solubility data for the D-enantiomer, this guide also includes data for the corresponding L-enantiomer, N-Boc-L-phenylalanine methyl ester, as a close surrogate for estimating solubility in achiral solvents. Furthermore, a detailed experimental protocol for determining solubility is provided to enable researchers to generate precise data for their specific applications.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₁ NO ₄	[1]
Molecular Weight	279.33 g/mol	[1]
Appearance	White to off-white crystalline powder	[2]
CAS Number	77119-84-7	[1]

Solubility Data

The solubility of a compound is a critical parameter in various scientific disciplines, including drug discovery, process chemistry, and materials science. Below is a summary of the available solubility data for N-Boc-phenylalanine methyl ester enantiomers. It is generally expected that enantiomers will exhibit identical solubility in achiral solvents.

Solvent	Enantiomer	Solubility	Temperature (°C)	Reference
Water	D-enantiomer	Slightly soluble	Not specified	[3]
Dimethyl sulfoxide (DMSO)	L-enantiomer	200 mg/mL (716.00 mM)	Not specified	[4][5]
Dichloromethane (DCM)	L-enantiomer	Soluble	Not specified	[2]
Tetrahydrofuran (THF)	L-enantiomer	Soluble	Not specified	[2]
Dimethylformamide (DMF)	L-enantiomer	Soluble	Not specified	[2]

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of N-**Boc-D-phenylalanine methyl ester** in an organic solvent of interest. This method is based on the principle of creating a saturated solution and then quantifying the concentration of the dissolved solute.

Materials:

- N-**Boc-D-phenylalanine methyl ester**
- Selected organic solvent(s)
- Analytical balance
- Vials with screw caps

- Constant temperature shaker or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

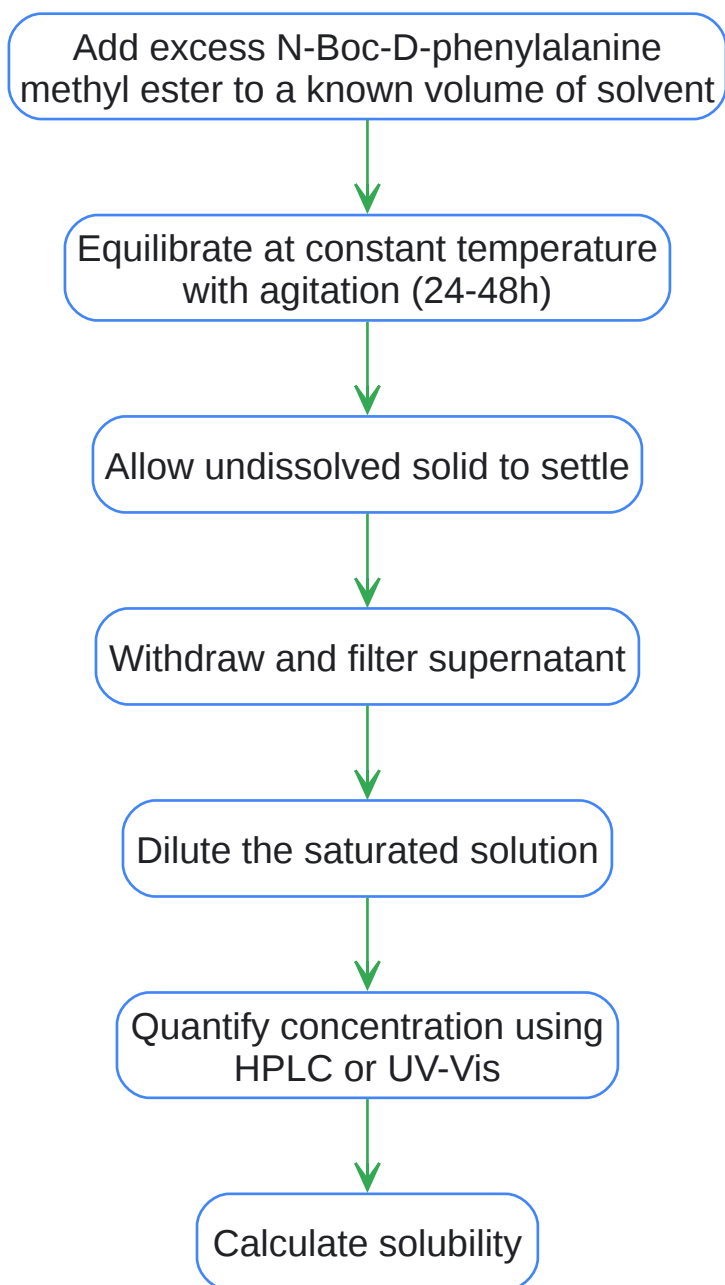
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of N-**Boc-D-phenylalanine methyl ester** to a vial containing a known volume of the selected organic solvent. The excess solid should be clearly visible.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature shaker or incubator set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vial to stand undisturbed for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Filter the supernatant through a syringe filter into a clean vial to remove any undissolved solid particles.
- Quantification:
 - Accurately dilute the filtered, saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method (e.g., HPLC or UV-Vis).

- Analyze the diluted sample using a pre-validated analytical method to determine the concentration of N-**Boc-D-phenylalanine methyl ester**.
- A calibration curve should be prepared using standard solutions of known concentrations to ensure accurate quantification.
- Calculation of Solubility:
 - Calculate the solubility using the following formula: $\text{Solubility (mg/mL)} = (\text{Concentration of the diluted sample}) \times (\text{Dilution factor})$

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the experimental determination of solubility.



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General workflow for solubility determination.

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